

A Technical Guide to Amoxicillin-13C6 for Research Applications

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Compound of Interest

Compound Name: Amoxicillin-13C6

Cat. No.: B1151688

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial availability, specifications, and applications of **Amoxicillin-13C6**, a stable isotope-labeled internal standard crucial for the accurate quantification of amoxicillin in research and preclinical studies.

Commercial Suppliers and Product Specifications

Amoxicillin-13C6 is available from several reputable suppliers specializing in research chemicals and analytical standards. The purity and isotopic enrichment are critical parameters for its use as an internal standard in mass spectrometry-based assays. Below is a summary of the quantitative data provided by various suppliers.

Supplier	Chemical Purity	Isotopic Enrichment	Molecular Formula	Molecular Weight (g/mol)
Nucleosyn	95% [1]	98% [1]	C ₁₀ ¹³ C ₆ H ₁₉ N ₃ O ₅ S [1]	371.36 [1]
Alfa Chemistry	≥95%	99% ¹³ C	C ₁₆ H ₁₉ N ₃ O ₅ S	371.4
Shimadzu	min. 95%	min. 99% ¹³ C [2]	C ₁₆ H ₁₉ N ₃ O ₅ S [2]	371.40 [2]
MedChemExpress	Not specified	Not specified	C ₁₀ ¹³ C ₆ H ₁₉ N ₃ O ₅ S [3]	371.36 [3]
LGC Standards	Not specified	Not specified	C ₁₀ ¹³ C ₆ H ₁₉ N ₃ O ₅ S [4]	Not specified
Toronto Research Chemicals (TRC)	Not specified	Not specified	C ₁₀ ¹³ C ₆ H ₁₉ N ₃ O ₅ S	371.36
Santa Cruz Biotechnology	Not specified	Not specified	C ₁₀ ¹³ C ₆ H ₁₉ N ₃ O ₅ S	371.36

Application: Bioanalytical Method Internal Standard

Amoxicillin-13C6 serves as an ideal internal standard for the quantification of amoxicillin in biological matrices, such as human plasma, using liquid chromatography-tandem mass spectrometry (LC-MS/MS). Its chemical structure is identical to amoxicillin, except for the inclusion of six carbon-13 isotopes. This ensures that it co-elutes with the unlabeled amoxicillin and exhibits similar ionization efficiency, while being distinguishable by its higher mass. This allows for the correction of variability during sample preparation and analysis, leading to highly accurate and precise quantification.

Experimental Protocols

The following sections detail typical experimental methodologies for the quantification of amoxicillin in human plasma using **Amoxicillin-13C6** as an internal standard. These protocols are based on established methods found in the scientific literature.[\[1\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Sample Preparation: Solid-Phase Extraction (SPE)

Solid-phase extraction is a common technique for cleaning up and concentrating the analyte and internal standard from complex biological matrices.

Methodology:

- Spiking: To 100 μ L of a human plasma sample, add a known concentration of **Amoxicillin-13C6** working solution.
- Acidification: Add 100 μ L of 1% (v/v) formic acid in water and vortex for 30 seconds.[8]
- Centrifugation: Centrifuge the sample at 14,000 x g for 5 minutes at 10 °C.[8]
- SPE Cartridge Conditioning: Condition a solid-phase extraction cartridge (e.g., Phenomenex Strata-X) with 1.0 mL of methanol followed by 1.0 mL of 1% (v/v) formic acid in water.[8]
- Loading: Load the supernatant from the centrifuged sample onto the conditioned SPE cartridge.
- Washing: Wash the cartridge with 1.0 mL of 1% (v/v) formic acid in water, followed by 1.0 mL of water.[8]
- Drying: Dry the cartridge under a stream of nitrogen for 1 minute.[8]
- Elution: Elute the amoxicillin and **Amoxicillin-13C6** with 1.0 mL of the mobile phase.
- Evaporation and Reconstitution: Evaporate the eluate to dryness and reconstitute the residue in the mobile phase for LC-MS/MS analysis.

LC-MS/MS Instrumentation and Conditions

Liquid Chromatography:

- System: An ultra-performance liquid chromatography (UPLC) system.
- Column: A C18 reversed-phase column (e.g., UPLC BEH C18, 50 mm \times 2.1 mm, 1.7 μ m).[6]

- Mobile Phase: A gradient of acetonitrile and 2.0 mM ammonium formate in water is often used.[6]
- Flow Rate: A typical flow rate is 0.400 mL/min.[6]
- Injection Volume: 5 μ L.

Tandem Mass Spectrometry:

- Ionization: Electrospray ionization (ESI) in negative or positive mode. The negative ionization mode is often preferred for amoxicillin.[10]
- Detection: Multiple Reaction Monitoring (MRM) is used to detect the specific precursor-to-product ion transitions for both amoxicillin and **Amoxicillin-13C6**.
 - Amoxicillin Transition: m/z 363.9 \rightarrow 223.1[10]
 - **Amoxicillin-13C6** Transition: m/z 369.9 \rightarrow 229.1 (The exact m/z will be 6 Da higher than the unlabeled compound).

Visualizations

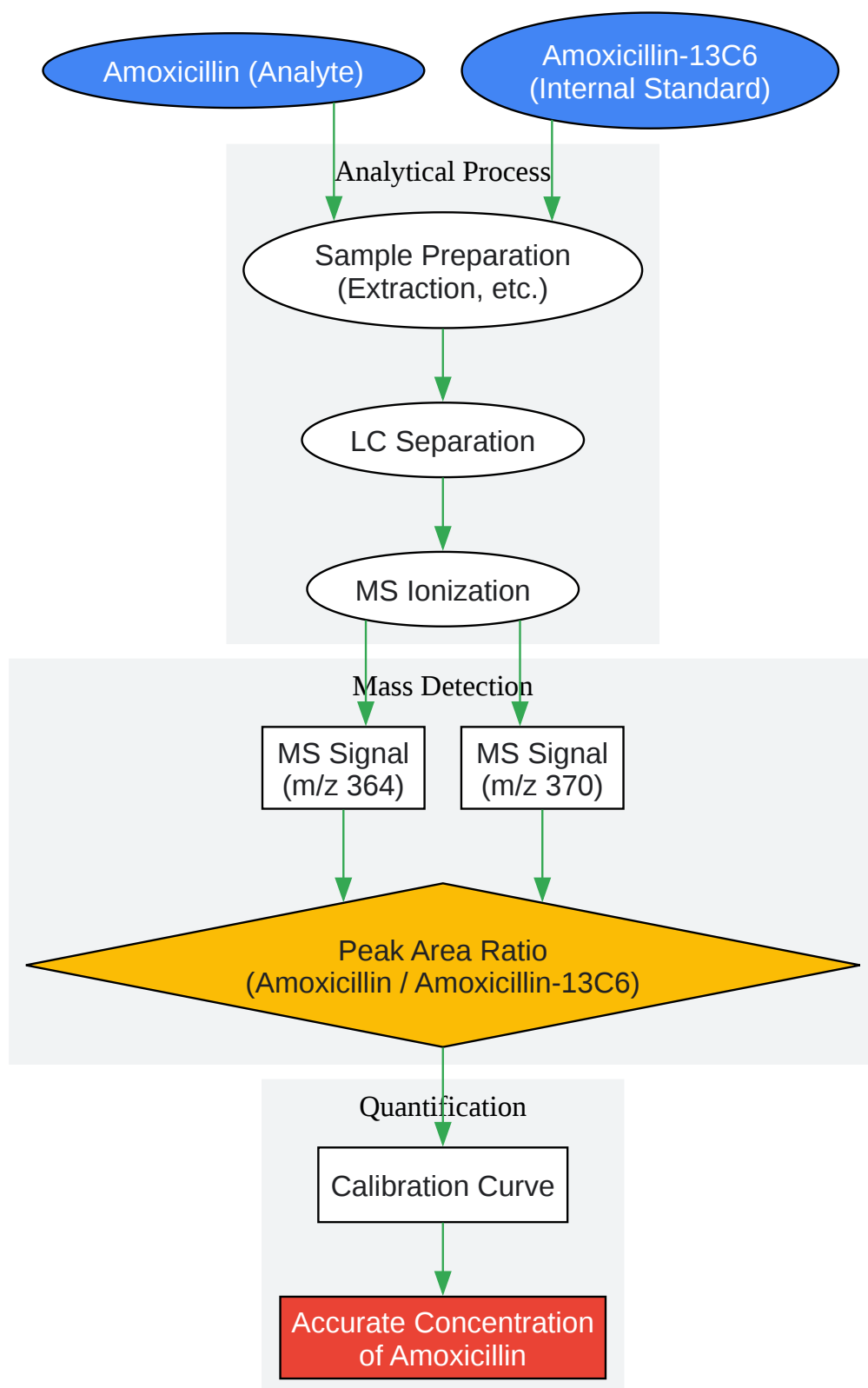
Experimental Workflow for Amoxicillin Quantification



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Caption: Workflow for amoxicillin quantification using **Amoxicillin-13C6**.

Logical Relationship of Internal Standard Method



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Caption: Principle of quantification using a stable isotope-labeled internal standard.

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References

- 1. wseas.com [wseas.com]
- 2. schd-shimadzu.com [schd-shimadzu.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Amoxicillin-13C6 | CAS | LGC Standards [lgcstandards.com]
- 5. Rapid and Simultaneous Quantitation of Amoxicillin and Clavulanic Acid in Human Plasma and Urine by Ultra-Performance Liquid Chromatography Tandem Mass Spectrometry and Its Application to a Pharmacokinetic Study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Analysis of Amoxicillin and Clavulanic Acid by UPLC-MS/MS in Human Plasma for Pharmacokinetic Application [zenodo.org]
- 7. academic.oup.com [academic.oup.com]
- 8. zenodo.org [zenodo.org]
- 9. interesjournals.org [interesjournals.org]
- 10. mdpi.com [mdpi.com]
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